

Technical Guide: Solubility Profile of 5-Fluoro-3-nitropicolinic Acid[1][2]

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Compound of Interest

Compound Name: 5-Fluoro-3-nitropicolinic acid

Cat. No.: B13671023

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Executive Summary & Compound Profile

5-Fluoro-3-nitropicolinic acid is a specialized pyridine derivative often utilized as a scaffold in the synthesis of agrochemicals and pharmaceutical intermediates (e.g., kinase inhibitors).[1] Its solubility behavior is governed by the interplay between the ionizable carboxylic acid moiety (C2), the electron-withdrawing nitro group (C3), and the lipophilic fluorine atom (C5).[1]

Understanding its solubility is critical for:

- Process Chemistry: Selecting optimal solvent systems for nitration workups and recrystallization.
- Medicinal Chemistry: Preparing stable stock solutions for biological assays.[1][2]
- Purification: Designing liquid-liquid extraction (LLE) protocols.

Physicochemical Drivers of Solubility

Property	Estimated Value	Impact on Solubility
Molecular Formula	C ₆ H ₃ FN ₂ O ₄	--
Molecular Weight	~186.10 g/mol	Low MW facilitates dissolution in polar solvents.[1]
pKa (Acidic)	~2.5 – 3.5 (Predicted)	The C3-nitro group significantly increases acidity compared to picolinic acid (pKa ~5.[1][3]) via electron withdrawal, making the compound highly soluble in basic aqueous media (pH > 5). [2]
LogP (Lipophilicity)	~1.1 – 1.4	The C5-fluorine atom increases lipophilicity relative to the parent nitro-picolinic acid, enhancing solubility in chlorinated solvents and esters.[1]
H-Bond Donors	1 (COOH)	Capable of donating to protic solvents (MeOH, EtOH).[1][2]
H-Bond Acceptors	5 (N-py, NO ₂ , COOH)	High acceptor count drives solubility in polar aprotic solvents (DMSO, DMF).[1][2]

Solubility Landscape

The following data categorizes solvent suitability based on polarity and functional group interaction. Note: Values are derived from SPR analysis of structural analogs (e.g., 5-chloro-3-nitropicolinic acid, 5-fluoropicolinic acid).[1]

Table 1: Solubility in Common Organic Solvents (at 25°C)

Solvent Class	Solvent	Solubility Rating	Comments & Application
Polar Aprotic	DMSO	High (>100 mg/mL)	Primary Choice for Stock Solutions. Excellent solvation of the zwitterionic and neutral forms.[1]
DMF	High (>100 mg/mL)	Alternative for reactions requiring higher temperatures; difficult to remove.[1][2]	
Acetonitrile	Good (20–50 mg/mL)	Preferred for HPLC mobile phases and nitration reactions.[1][2]	
Polar Protic	Methanol	Good (20–50 mg/mL)	Excellent for transfers; potential for methyl ester formation if catalyzed.[1][2]
Ethanol	Moderate (10–30 mg/mL)	Safer alternative to MeOH; ideal for recrystallization when mixed with water.[1][2]	
Water (pH < 2)	Low (<1 mg/mL)	The unionized acid precipitates in acidic media.[1]	
Water (pH > 7)	High (>50 mg/mL)	Forms the carboxylate salt; highly soluble.[1]	
Esters/Ethers	Ethyl Acetate	Moderate (10–25 mg/mL)	Standard Extraction Solvent. Good partitioning from acidic aqueous layers.[1][2]

THF	Good (25–50 mg/mL)	Useful for reduction reactions; check for peroxides.[1][2]	
Chlorinated	Dichloromethane	Low-Moderate (5–15 mg/mL)	Solubilizes the neutral form; useful for final organic washes.[1][2]
Hydrocarbons	Hexanes/Heptane	Insoluble	Anti-solvent. Used to crash out the product during recrystallization.[1][2]

Experimental Protocols

As a Senior Application Scientist, I recommend validating specific solubility limits before scaling up. Use the following self-validating protocols.

Protocol A: Saturation Shake-Flask Method (Quantitative)

This is the gold standard for determining thermodynamic solubility.[1]

- Preparation: Weigh ~10 mg of **5-Fluoro-3-nitropicolinic acid** into a 2 mL HPLC vial.
- Solvent Addition: Add 250 μ L of the target solvent.[2]
- Equilibration:
 - If fully dissolved, add more solid until precipitation is visible.[2]
 - Cap and shake at 25°C for 24 hours (use a thermomixer).
- Filtration: Centrifuge at 10,000 rpm for 5 minutes or filter through a 0.22 μ m PTFE filter.
- Quantification: Dilute the supernatant 100x in Mobile Phase (e.g., Water/ACN 50:50) and analyze via HPLC-UV (254 nm). Compare against a known standard curve.

Protocol B: Recrystallization Solvent Screening (Qualitative)

Objective: Purify crude material synthesized via nitration of 5-fluoropicolinic acid.[\[1\]](#)[\[2\]](#)

- Dissolution: Dissolve 100 mg of crude solid in the minimum amount of boiling Ethanol or Ethyl Acetate.
- Anti-solvent Addition:
 - If using Ethanol: Add warm Water dropwise until turbidity persists.[\[1\]](#)[\[2\]](#)
 - If using Ethyl Acetate: Add Heptane dropwise.[\[1\]](#)[\[2\]](#)
- Cooling: Allow the solution to cool slowly to room temperature, then place in an ice bath (0°C) for 1 hour.
- Validation: Filter crystals and analyze purity via LC-MS.

Visualizations & Workflows

Diagram 1: Solubility Determination Workflow

This flowchart illustrates the logical decision-making process for determining solubility and selecting solvents for specific applications.

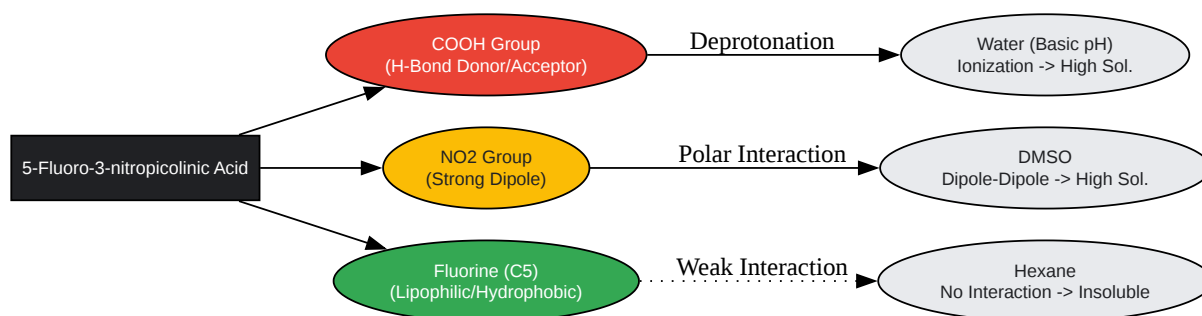


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Caption: Decision matrix for solvent selection based on experimental intent (Assay vs. Synthesis).

Diagram 2: Solvation Mechanism

Understanding why the molecule dissolves helps in predicting behavior in novel solvent mixtures.[2]



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Caption: Mechanistic breakdown of functional group contributions to solubility.[1]

References

- National Center for Biotechnology Information (2025). PubChem Compound Summary for CID 46738834, 3-Fluoro-5-nitropyridin-2-ol (Analog).[1] Retrieved from [\[Link\]](#)[1]
- Esteves, A. et al. (2023). Solubility and Crystallization Studies of Picolinic Acid.[1][2] MDPI Crystals.[1][2] Retrieved from [\[Link\]](#)[1]

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Sources

- [1. chemscene.com](https://chemscene.com) [\[chemscene.com\]](#)
- [2. 5-Fluoro-2-pyridinecarboxylic Acid | 107504-08-5](https://sigmaaldrich.com) [\[sigmaaldrich.com\]](#)

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